

Essential Safety and Logistical Information for Handling TP-238

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, storage, and disposal of **TP-238**, a potent and selective dual inhibitor of the CECR2 and BPTF bromodomains. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Handling Protocols

TP-238 is a bioactive small molecule that requires careful handling to prevent potential exposure and ensure personnel safety. The following personal protective equipment (PPE) and engineering controls are mandatory when working with this compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table summarizes the required PPE for handling **TP-238**.



PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated.
Eye Protection	Safety Goggles with Side Shields	Must be worn at all times when handling the compound to protect against splashes.
Body Protection	Laboratory Coat	A fully fastened lab coat is required to protect skin and clothing.
Respiratory Protection	Chemical Fume Hood	All handling of solid TP-238 and preparation of solutions must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols. For weighing the solid compound, a ventilated enclosure or glove box is highly recommended.

Engineering Controls

Proper engineering controls are essential for minimizing the risk of exposure to TP-238.



Control Measure	Description
Ventilation	All work with solid TP-238 and stock solutions should be conducted in a certified chemical fume hood.
Weighing	Use a balance within a ventilated enclosure or a glove box to avoid the generation of airborne dust.
Housekeeping	Maintain a clean and organized workspace. Clean any spills immediately according to the procedures outlined in the Safety Data Sheet (SDS).

Operational Plans: From Receipt to Disposal

A structured operational plan ensures that **TP-238** is handled safely and efficiently throughout its lifecycle in the laboratory.

Receiving and Storage

Upon receiving **TP-238**, immediately inspect the packaging for any signs of damage. The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.

Storage Conditions for **TP-238** Hydrochloride:

Form	Storage Temperature
Solid (Powder)	-20°C
In solvent	-80°C (for up to 6 months)

Solution Preparation

Note: The following is a general protocol for preparing stock solutions. Always refer to the specific experimental requirements for precise concentrations.

Materials:



- TP-238 hydrochloride solid
- Anhydrous DMSO (or other appropriate solvent)
- Sterile, conical-bottom polypropylene tubes
- Calibrated pipettes and sterile, filtered pipette tips

Protocol:

- Equilibrate the vial of solid TP-238 to room temperature before opening to prevent condensation.
- Perform all operations inside a certified chemical fume hood.
- Carefully weigh the required amount of TP-238 powder using a balance within a ventilated enclosure.
- Add the appropriate volume of solvent to the solid to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution, add 1 mL of DMSO to 4.95 mg of TP-238 (MW: 495.04 g/mol).
- Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution aliquots at -80°C.

Solubility Data:





Solvent	Maximum Solubility
DMSO	≥ 49.5 mg/mL (≥ 100 mM)
Water	49.5 mg/mL (100 mM)
PBS (pH 7.2)	~10 mg/mL[1]

Disposal Plan

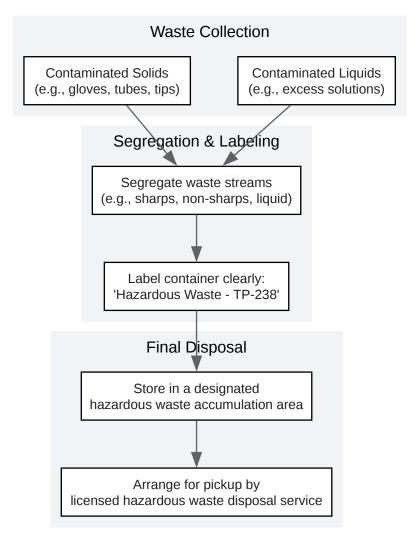
All materials that have come into contact with **TP-238** must be treated as hazardous waste. This includes, but is not limited to:

- Empty or partially used vials of the compound.
- Used personal protective equipment (gloves, etc.).
- Contaminated labware (pipette tips, tubes, etc.).
- Spill cleanup materials.

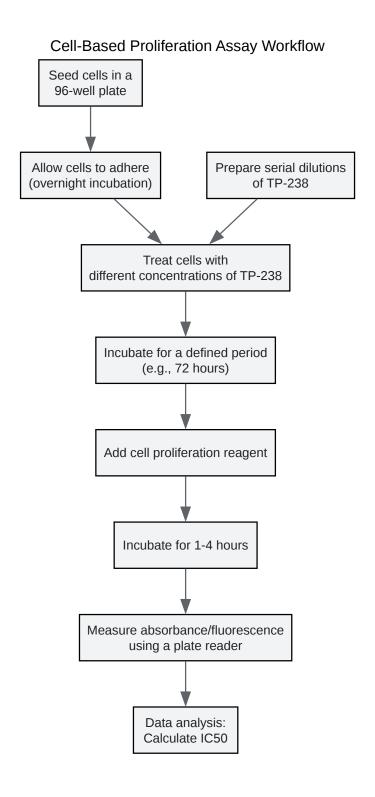
Disposal Workflow:



TP-238 Disposal Workflow







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